

Inter-laboratory comparison of D-mannose-13C6,d7 analytical methods

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Compound of Interest

Compound Name: *D-mannose-13C6,d7*

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A Comparative Guide to D-Mannose-13C6,d7 Analytical Methods

For Researchers, Scientists, and Drug Development Professionals

This guide provides an objective comparison of published analytical methods for the quantification of D-mannose, utilizing D-mannose-13C6 as an internal standard. The information is compiled from peer-reviewed studies to assist researchers in selecting and implementing robust analytical protocols.

Quantitative Performance Data

The following tables summarize the quantitative performance of various Liquid Chromatography with tandem mass spectrometry (LC-MS/MS) methods for the analysis of D-mannose. These methods employ D-mannose-13C6 as a stable isotope-labeled internal standard to ensure accuracy and precision.

Parameter	Method 1 (White et al.) [1]	Method 2 (Liang et al.) [2] [3]
Matrix	Human Plasma	Human Serum
Linearity Range	0.31–40 µg/mL	1–50 µg/mL
Correlation Coefficient (r^2)	> 0.997	> 0.999
Lower Limit of Quantification (LLOQ)	1.25 µg/mL	1 µg/mL
Intra-day Precision (RSD%)	< 4.59%	< 2%
Inter-day Precision (RSD%)	< 9.81%	< 2%
Intra-day Accuracy	96.59 - 101.75%	< 2% (as precision)
Inter-day Accuracy	96.07 - 103.68%	< 2% (as precision)
Extraction Recovery	Not explicitly stated	104.1%–105.5%
Matrix Effect	Not explicitly stated	97.0%–100.0%

Experimental Protocols

Detailed methodologies for the key experiments are outlined below. These protocols are based on the information provided in the cited publications.

Method 1: HPLC-MS/MS for D-Mannose in Human Plasma[\[1\]](#)[\[4\]](#)

This method was developed for the accurate quantification of D-mannose in human plasma samples and is suitable for routine use in a clinical chemistry laboratory.[\[4\]](#)

Sample Preparation:

- Plasma samples are subjected to a protein precipitation step.
- D-mannose-13C6 is added as an internal standard.
- The supernatant is collected for analysis.

Chromatographic Conditions:

- HPLC System: Not specified in detail in the abstract.
- Column: A Hydrophilic Interaction Liquid Chromatography (HILIC) column was utilized to achieve separation of D-mannose from its epimers, D-glucose and D-galactose.[\[1\]](#)
- Mobile Phase: Not specified in detail in the abstract.
- Flow Rate: Not specified in detail in the abstract.
- Column Temperature: Not specified in detail in the abstract.

Mass Spectrometry Conditions:

- Mass Spectrometer: Tandem mass spectrometer.
- Ionization Mode: Not specified in detail in the abstract.
- Monitored Transitions: Specific precursor and product ions for D-mannose and D-mannose-¹³C₆ are monitored.

Method 2: LC-MS/MS for D-Mannose in Human Serum[\[2\]](#) [\[3\]](#)

This method was developed and validated for the quantification of D-mannose in human serum, identified as a potential cancer biomarker.[\[2\]](#)[\[3\]](#)

Sample Preparation:

- Surrogate blank serum is used for the generation of standard curves.
- D-mannose-¹³C₆ is added as the internal standard.
- Details of the extraction procedure are not specified in the abstract.

Chromatographic Conditions:

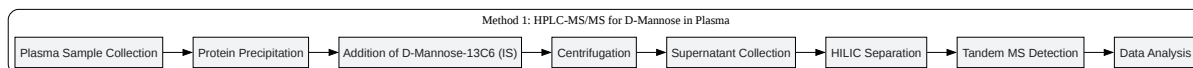
- HPLC System: Agilent 1200 series HPLC.[2][3]
- Column: SUPELCOGEL™ Pb, 6% Crosslinked column.[2][3]
- Mobile Phase: HPLC water.[2][3]
- Flow Rate: 0.5 mL/min.[2][3]
- Column Temperature: 80 °C.[2][3]

Mass Spectrometry Conditions:

- Mass Spectrometer: Not specified in detail in the abstract.
- Ionization Mode: Negative ionization electrospray.[2][3]
- Monitored Transitions: Specific precursor and product ions for D-mannose and D-mannose-13C6 are monitored.

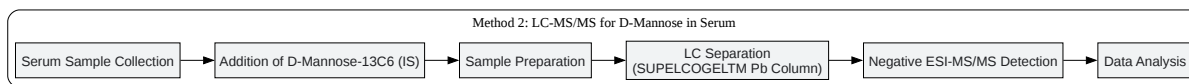
Experimental Workflows

The following diagrams illustrate the general experimental workflows for the two described analytical methods.



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Caption: Workflow for D-Mannose Analysis in Plasma.



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Caption: Workflow for D-Mannose Analysis in Serum.

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